

s-Diphenylcarbazone CAS number and safety data sheet

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Compound of Interest

Compound Name: *s-Diphenylcarbazone*

Cat. No.: B077084

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An In-depth Technical Guide to s-Diphenylcarbazone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **s-Diphenylcarbazone**, a chemical reagent widely utilized in analytical chemistry. This document outlines its chemical identity, detailed safety data, and practical experimental applications, serving as an essential resource for laboratory professionals.

Chemical Identification

s-Diphenylcarbazone, also known as 1,5-Diphenylcarbazone, is an organic compound used primarily as a colorimetric indicator.^{[1][2]} Commercial preparations of **s-Diphenylcarbazone** are often a mixture with its precursor, 1,5-Diphenylcarbazide.^{[2][3][4]}

| Identifier | Value |
|-------------------|---|
| Chemical Name | 1,5-Diphenylcarbazone |
| Synonyms | s-Diphenylcarbazone, sym-Diphenylcarbazone, Diphenylcarbazone |
| CAS Number | 538-62-5[1][5][6] |
| Molecular Formula | C ₁₃ H ₁₂ N ₄ O[1][2][7] |
| Molecular Weight | 240.26 g/mol [2][7] |
| Structure | Phenylazoformic acid 2-phenylhydrazide |

Physical and Chemical Properties

s-Diphenylcarbazone is typically an orange, crystalline powder that is odorless.[7][8] It is soluble in organic solvents like ethanol, acetone, and chloroform, but poorly soluble in water.[1][2]

| Property | Value | Source(s) |
|--------------------------------|--|--------------|
| Appearance | Orange to yellow-orange crystalline powder/solid | [1][2][7][8] |
| Odor | Odorless | [2][8] |
| Melting Point | 153-157 °C (decomposes) | [2][7][8] |
| Solubility in water | Insoluble/Poor | [2][7] |
| Solubility in organic solvents | Soluble in ethanol, acetone, benzene, chloroform | [1][2] |
| Vapor Density | 8.28 | [7] |

Safety Data Sheet Summary

s-Diphenylcarbazone is classified as a flammable solid that can cause skin, eye, and respiratory tract irritation.[3][4][7] It may be harmful if swallowed or inhaled.[7]

Hazard Identification and GHS Classification

| Hazard Class | GHS Classification |
|--|--|
| Skin Corrosion/Irritation | Category 2 (H315: Causes skin irritation)[3][4][9][10] |
| Serious Eye Damage/Eye Irritation | Category 2A (H319: Causes serious eye irritation)[3][4][9][10] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (H335: May cause respiratory irritation)[3][4][9] |
| Flammable Solids | Flammable solid[7] |

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Remove person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[4][7] |
| Skin Contact | Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops.[3][7] |
| Eye Contact | Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[3][7] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid.[4][7] |

Handling, Storage, and Personal Protective Equipment (PPE)

| Aspect | Recommendation |
|-------------------------------------|---|
| Handling | Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Avoid breathing dust. Keep away from heat, sparks, and flame. [3] [4] [7] |
| Storage | Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed and away from sources of ignition. [3] [4] [7] |
| Personal Protective Equipment (PPE) | Wear appropriate protective gloves, safety glasses with side-shields, and a respirator if dust is generated. [3] [4] [8] |

Toxicological Information

Limited quantitative toxicological data is available for **s-Diphenylcarbazone**. Most safety data sheets state that the toxicological properties have not been fully investigated.[\[11\]](#) No components at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.[\[12\]](#)

Experimental Protocols and Applications

s-Diphenylcarbazone is a well-established indicator for the determination of various metal ions and anions. Its primary applications are in mercurimetry for chloride determination and in the spectrophotometric analysis of heavy metals like chromium and mercury.[\[2\]](#)[\[13\]](#)[\[14\]](#)

Protocol: Determination of Chloride by Mercurimetric Titration

This method is commonly used in water analysis.[\[2\]](#) It relies on the titration of a chloride-containing sample with a standard solution of mercuric nitrate. **s-Diphenylcarbazone** is used as the indicator, which forms a colored complex at the endpoint.

Methodology:

- **Sample Preparation:** A known volume of the water sample is taken in a flask. The pH is adjusted to approximately 3.0-3.5.
- **Indicator Addition:** A small amount of **s-diphenylcarbazone** indicator solution (typically a 0.1% solution in ethanol) is added to the sample.
- **Titration:** The sample is titrated with a standardized solution of mercuric nitrate ($\text{Hg}(\text{NO}_3)_2$).
- **Endpoint Determination:** The endpoint is reached when the solution turns from a yellow-orange to a distinct violet or purple color, indicating the formation of a mercury-diphenylcarbazone complex.[2]
- **Calculation:** The concentration of chloride is calculated based on the volume of mercuric nitrate solution used.



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Workflow for Chloride Determination via Mercurimetry.

Protocol: Spectrophotometric Determination of Chromium(VI)

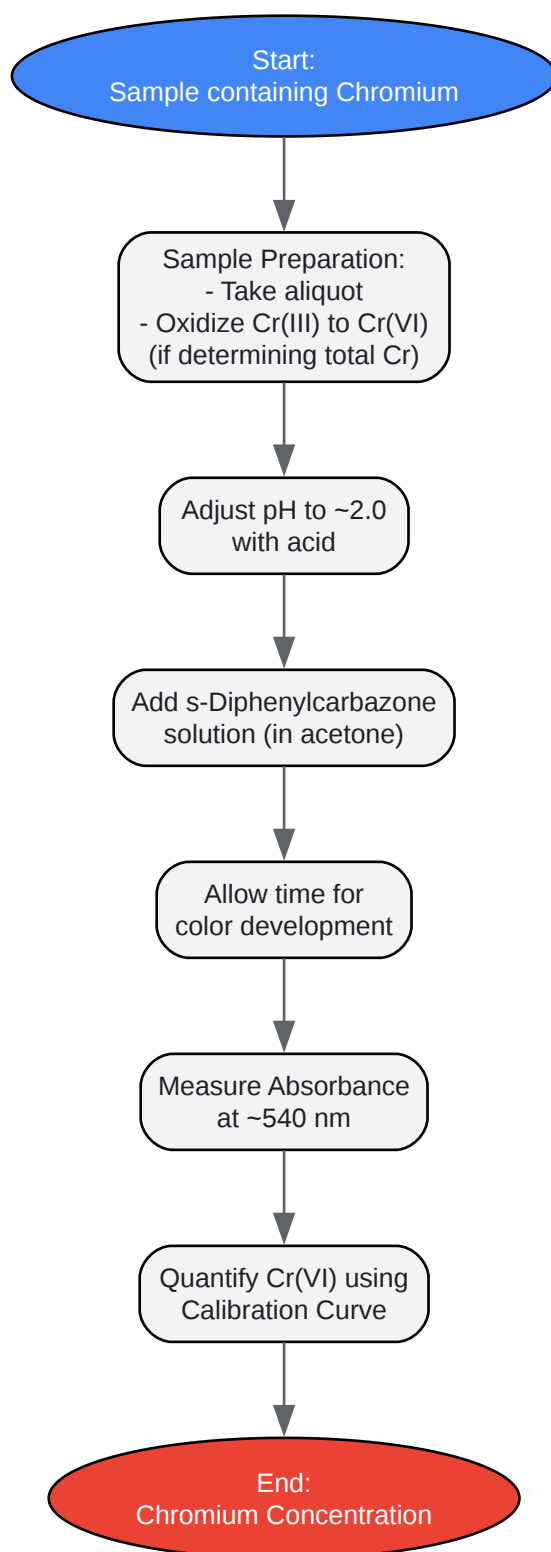
s-Diphenylcarbazone reacts with hexavalent chromium (Cr(VI)) in an acidic solution to produce a stable, intensely colored red-violet complex.[2] The intensity of this color, which is proportional to the concentration of Cr(VI) , is measured using a spectrophotometer. This method is highly sensitive.[14]

Methodology:

- **Sample Preparation:** An aliquot of the sample containing chromium is placed in a volumetric flask. If necessary, total chromium can be determined by first oxidizing any Cr(III) to Cr(VI)

using an oxidizing agent like potassium permanganate or ammonium persulfate.[14]

- pH Adjustment: The pH of the solution is adjusted to an optimal range (typically around 2.0) using an acid such as sulfuric acid.
- Color Development: A freshly prepared solution of **s-diphenylcarbazone** in acetone is added to the sample. The solution is mixed and allowed to stand for a specific time for full color development.
- Spectrophotometric Measurement: The absorbance of the resulting red-violet solution is measured at the wavelength of maximum absorbance (typically around 540 nm) using a spectrophotometer. A reagent blank is used as a reference.
- Quantification: The concentration of Cr(VI) is determined by comparing the sample's absorbance to a calibration curve prepared from standard chromium solutions.



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Workflow for Spectrophotometric Determination of Cr(VI).

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